

# In-depth Technical Guide to the Physicochemical Properties of Cephaibol D

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## Compound of Interest

Compound Name: Cephaibol D

Cat. No.: B15566547

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## Introduction

**Cephaibol D** is a member of the cephaibols, a group of peptaibol antibiotics isolated from the fungus *Acremonium tubakii* DSM 12774.<sup>[1][2]</sup> These peptides are characterized by a high content of the unusual amino acids  $\alpha$ -aminoisobutyric acid (Aib) and isovaline (Iva). This guide provides a comprehensive overview of the known physicochemical properties of **Cephaibol D**, detailed experimental protocols for its characterization, and an exploration of its potential biological activities.

## Physicochemical Properties

The physicochemical properties of **Cephaibol D** have been determined through a combination of mass spectrometry and amino acid analysis, as detailed in the primary literature by Schiell et al. (2001).<sup>[1][2]</sup>

Property	Value	Source
Molecular Formula	C <sub>77</sub> H <sub>129</sub> N <sub>17</sub> O <sub>20</sub>	Schiell et al. (2001)
Molecular Weight	1621.9 Da	Schiell et al. (2001)
Amino Acid Sequence	Ac-Phe-Aib-Aib-Aib-D-Iva-Gly-Leu-Aib-Aib-Hyp-Gln-D-Iva-Hyp-Aib-Pro-Pheol	Schiell et al. (2001)
Melting Point	Not Reported	
Solubility	Not Reported	

Note: While specific data on the melting point and solubility of **Cephaibol D** are not available in the reviewed literature, peptaibols are generally known to be sparingly soluble in water and more soluble in organic solvents like methanol and chloroform.

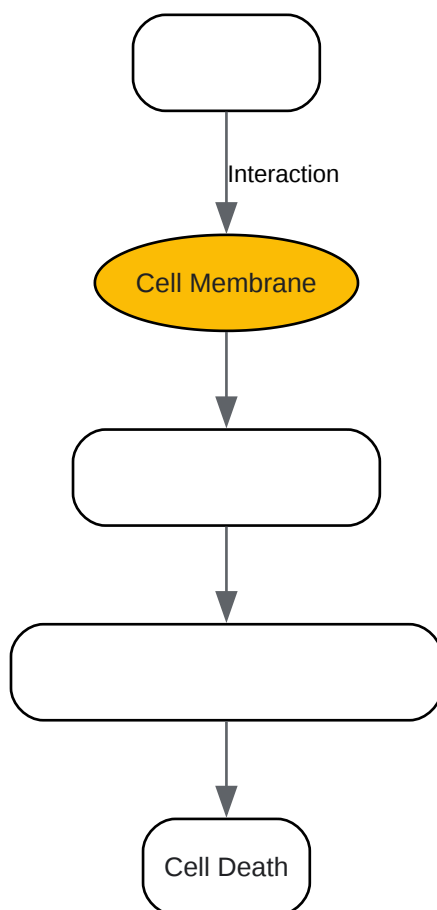
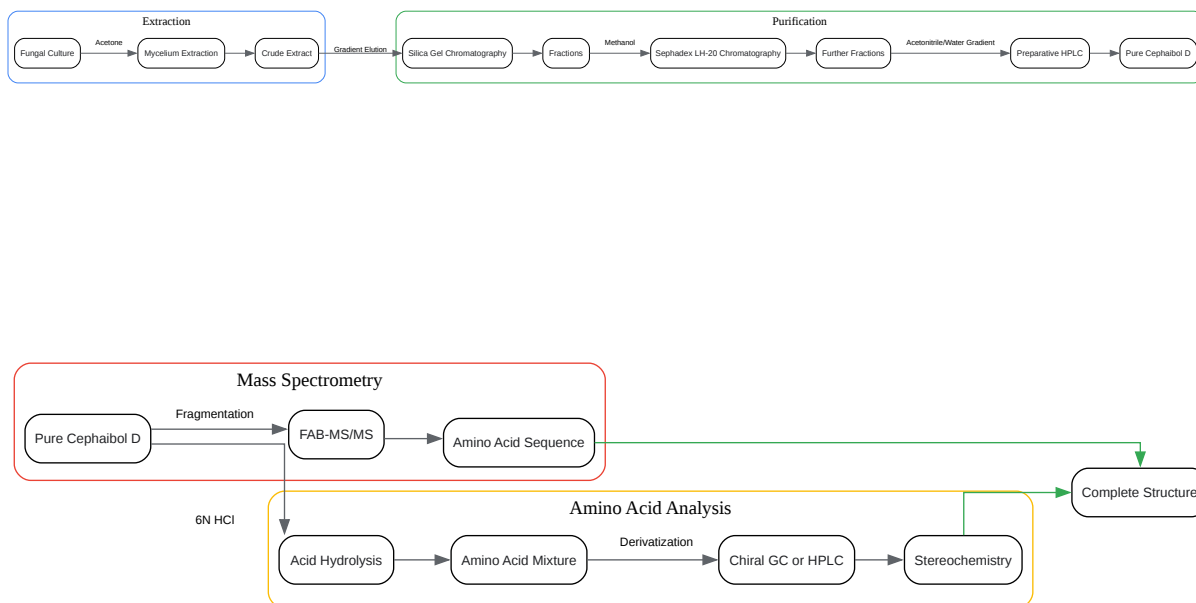
## Experimental Protocols

The characterization of **Cephaibol D** involves a series of sophisticated analytical techniques. The following protocols are based on the methodologies described for the analysis of the cephaibol family of peptides.[\[1\]](#)[\[2\]](#)

## Isolation and Purification of Cephaibol D

The isolation of cephaibols from *Acremonium tubakii* is a multi-step process involving extraction and chromatographic separation.

Workflow for Isolation and Purification:



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## References

- 1. Cephaibols, new peptaibol antibiotics with anthelmintic properties from *Acremonium tubakii* DSM 12774 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. jstage.jst.go.jp [jstage.jst.go.jp]
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